

Technical Deep Dive: Ethyl 2-nitropropionate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Ethyl 2-nitropropionate
CAS No.:	2531-80-8
Cat. No.:	B1583671

[Get Quote](#)

A Guide to Synthesis, Reactivity, and Pharmaceutical Applications

Executive Summary

Ethyl 2-nitropropionate (CAS 2531-80-8) represents a critical "nitro-ester" scaffold in organic synthesis. Characterized by the dual electron-withdrawing influence of the nitro (

) and ester (

) groups, this molecule exhibits pronounced C-H acidity at the

-position. This unique electronic architecture makes it a versatile nucleophile in carbon-carbon bond-forming reactions—most notably the Henry reaction and Michael addition—serving as a linchpin in the synthesis of non-natural amino acids, chiral pyrrolidines, and heterocyclic drug intermediates.[1]

This technical guide provides an authoritative breakdown of its synthesis, mechanistic behavior, and application in drug discovery, moving beyond basic properties to actionable experimental logic.[1]

Part 1: Chemical Architecture & Physical Properties

The reactivity of **ethyl 2-nitropropionate** is defined by the competition between the nitro and ester groups for electron density. The

-proton is highly acidic (

), allowing for facile deprotonation by mild bases (e.g.,

, DBU) to generate a resonance-stabilized nitronate anion.[1]

Table 1: Physicochemical Specifications

Property	Value	Context for Researchers
CAS Number	2531-80-8	Universal identifier.[2][3]
Formula		MW: 147.13 g/mol .[1][2][3]
Boiling Point	75–76 °C @ 9 mmHg	High-vacuum distillation required for purification. Thermal instability at atmospheric pressure.[1]
Density	1.13 g/mL	Denser than water; forms the lower layer in aqueous extractions.[1]
Solubility	Immiscible in water	Soluble in EtOH, , DMSO.[1]
Refractive Index		Purity check parameter.[1]
Appearance	Colorless to pale yellow liquid	Yellowing indicates decomposition or formation.[1]

Part 2: Synthesis Protocol (Victor Meyer Reaction)

While industrial routes exist, the most reliable laboratory-scale synthesis involves the Victor Meyer reaction, utilizing the nucleophilic displacement of a halide by a nitrite salt.[1]

Mechanistic Insight

The reaction between ethyl 2-bromopropionate and sodium nitrite () proceeds via an ambident nucleophile mechanism. The nitrite ion () can attack via:

- Nitrogen (N-attack): Yields the desired nitroalkane.[1]
- Oxygen (O-attack): Yields the unstable alkyl nitrite ester ().

Optimization Strategy: To maximize N-alkylation (the desired pathway), polar aprotic solvents like DMSO or DMF are used to solvate the cation (

), leaving the nitrite anion "naked" and more nucleophilic.[1] Temperature control is critical to prevent thermal decomposition of the labile alkyl nitrite byproduct, which can otherwise complicate purification.[1]

Experimental Protocol: Synthesis from Ethyl 2-bromopropionate[4][5]

Reagents:

- Ethyl 2-bromopropionate (1.0 eq)
- Sodium Nitrite (, 1.5 eq)[1]
- Dimethyl sulfoxide (DMSO) or DMF (Solvent)[1]
- Phloroglucinol (optional, scavenger for nitrite esters)[1]

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve finely powdered

(1.5 eq) in anhydrous DMSO (approx. 3 mL per mmol of substrate).

- Addition: Cool the solution to 0 °C using an ice bath. Add Ethyl 2-bromopropionate (1.0 eq) dropwise over 30 minutes. The exotherm must be managed to keep the internal temperature .[1]
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (visualize with stain; the bromo-ester spot will disappear).
- Quench & Extraction: Pour the reaction mixture into ice-cold water. Extract 3x with diethyl ether.
 - Note: The aqueous layer will retain the DMSO.[1]
- Purification: Wash the combined organic layers with brine, dry over anhydrous , and concentrate under reduced pressure.
- Distillation: Purify the crude oil via vacuum distillation (bp 75–76 °C @ 9 mmHg). Do not distill at atmospheric pressure due to explosion risk of nitro compounds.[1]

Part 3: Reactivity & Mechanistic Visualization

The utility of **ethyl 2-nitropropionate** lies in its ability to act as a "masked" amino acid or a chiral building block.

Pathway 1: Enantioselective Michael Addition

The most high-value application is the synthesis of chiral pyrrolidines (e.g., 2,5-dimethylproline) via Michael addition to enones (like methyl vinyl ketone), often catalyzed by chiral organocatalysts (e.g., cinchona alkaloids).[1]

Pathway 2: Reduction to Amino Acids

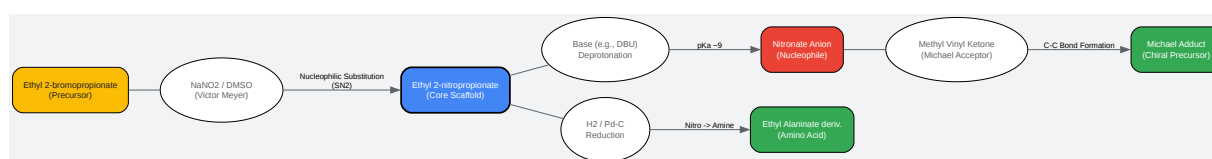
The nitro group can be reduced to an amine using

or

. This transforms the scaffold into Alanine ethyl ester derivatives, providing a route to non-natural

-methyl amino acids.[1]

Visualization: Synthesis & Reactivity Logic



[Click to download full resolution via product page](#)

Figure 1: Synthetic flow from precursor to core scaffold and divergent downstream applications in drug synthesis.

Part 4: Applications in Drug Discovery

Synthesis of Non-Natural Amino Acids

Ethyl 2-nitropropionate serves as a "glycine anion equivalent" but with an integrated methyl group. By alkylating the

-position and subsequently reducing the nitro group, researchers can access quaternary amino acids (e.g.,

-methyl amino acids), which are resistant to enzymatic degradation and enhance the metabolic stability of peptide drugs.[1]

Chiral Pyrrolidine Scaffolds

The compound is a precursor to (-)-trans-2,5-dimethylproline ethyl ester.

- Mechanism: Michael addition of **ethyl 2-nitropropionate** to methyl vinyl ketone (MVK), followed by reductive cyclization.[1]
- Significance: This pyrrolidine motif is found in various alkaloid natural products and is used as a chiral auxiliary in asymmetric synthesis.[1]

Spin Trap Synthesis (EMPO)

It is used to synthesize 5-ethoxycarbonyl-5-methyl-1-pyrroline N-oxide (EMPO), a spin trap used in EPR spectroscopy to detect superoxide anions in biological systems.[4][5] This highlights its utility not just in therapeutics, but in bio-analytical tools.[1]

Part 5: Safety & Handling

Warning: Nitro compounds are energetic and potentially explosive if distilled to dryness or heated excessively.[1]

- Thermal Stability: Never distill **ethyl 2-nitropropionate** at atmospheric pressure. Always use high vacuum (< 10 mmHg) to keep the bath temperature below 100 °C.[1]
- Incompatibility: Incompatible with strong bases (exothermic deprotonation), strong oxidizing agents, and reducing agents (unless controlled).[1]
- Toxicity: Classified as an irritant (Skin/Eye/Respiratory).[1] Use standard PPE (neoprene gloves, goggles, fume hood).[1]
- Storage: Store in a cool, dry place away from light. Yellowing over time indicates decomposition; re-distill if high purity is required for enantioselective catalysis.[1]

References

- Duvall, J. R., et al. (2006).[1] Structure reassignment and synthesis of Jenamidines A1/A2. *Journal of Organic Chemistry*, 71(22), 8579-8590.[1] (Demonstrates use in pyrrolidine synthesis).
- Kornblum, N., et al. (1956).[1] The Victor Meyer Reaction.[1][6][7][8][9] *Journal of the American Chemical Society*. [1] (Foundational mechanistic reference for nitroalkane synthesis).

- PubChem.**Ethyl 2-nitropropionate** Compound Summary. National Center for Biotechnology Information.[1] Available at: [\[Link\]](#)[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 2. Propanoic acid, 2-nitro-, ethyl ester | C5H9NO4 | CID 97978 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [biosynth.com](https://www.biosynth.com) [[biosynth.com](https://www.biosynth.com)]
- 4. Ethyl 2-nitropropionate, 96% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [[fishersci.ca](https://www.fishersci.ca)]
- 5. 2-硝基丙酸乙酯 96% | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 6. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 7. Describe Victor Meyer's method to distinguish propan-2-ol and 2-methyl pr.. [[askfilo.com](https://www.askfilo.com)]
- 8. Distinction of Alcohols : Victor- Meyer's method and Lucas test. [[chemicalnote.com](https://www.chemicalnote.com)]
- 9. Describe Victor Meyers method to distinguish propan-2-ol' and 2- methyl p.. [[askfilo.com](https://www.askfilo.com)]
- To cite this document: BenchChem. [Technical Deep Dive: Ethyl 2-nitropropionate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583671/docs#technical-deep-dive-ethyl-2-nitropropionate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)